

A Technical Guide to the Physical Properties of Diisobutyl Ether

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Compound of Interest

Compound Name: Diisobutyl ether

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This technical guide provides a comprehensive overview of the key physical properties of **diisobutyl ether**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory and development work.

Core Physical Properties

Diisobutyl ether is a colorless liquid with a characteristic ether-like odor. It is insoluble in water but miscible with many organic solvents such as ether and alcohol.^[1] Its key physical properties are summarized below.

Physical Property	Value	Temperature	Pressure
Boiling Point	122-123 °C	-	Standard Atmospheric
Density	0.760 g/cm ³	15 °C	Standard Atmospheric
0.75 g/cm ³	20 °C	Standard Atmospheric	

Data compiled from multiple sources.^{[2][3][4]}

Experimental Determination of Physical Properties

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of a liquid organic compound such as **diisobutyl ether**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[5] For accurate determination, particularly with small sample volumes, the micro-reflux or Thiele tube methods are commonly employed.^[6]^[7]

Micro-Reflux Method:

- A small quantity of **diisobutyl ether** is placed in a test tube or a small flask.
- A thermometer is positioned in the vapor phase above the liquid's surface.
- The sample is heated gently.
- The boiling point is recorded as the temperature at which the vapor condenses and drips back from the thermometer bulb.

Thiele Tube Method:

- A few milliliters of **diisobutyl ether** are placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube.
- The test tube assembly is attached to a thermometer and heated in a Thiele tube containing oil.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat is then removed. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^[7]

Density Determination

Density is the mass of a substance per unit volume. For liquids like **diisobutyl ether**, a pycnometer or a vibrating-wire densimeter can be used for precise measurements.

Pycnometer Method:

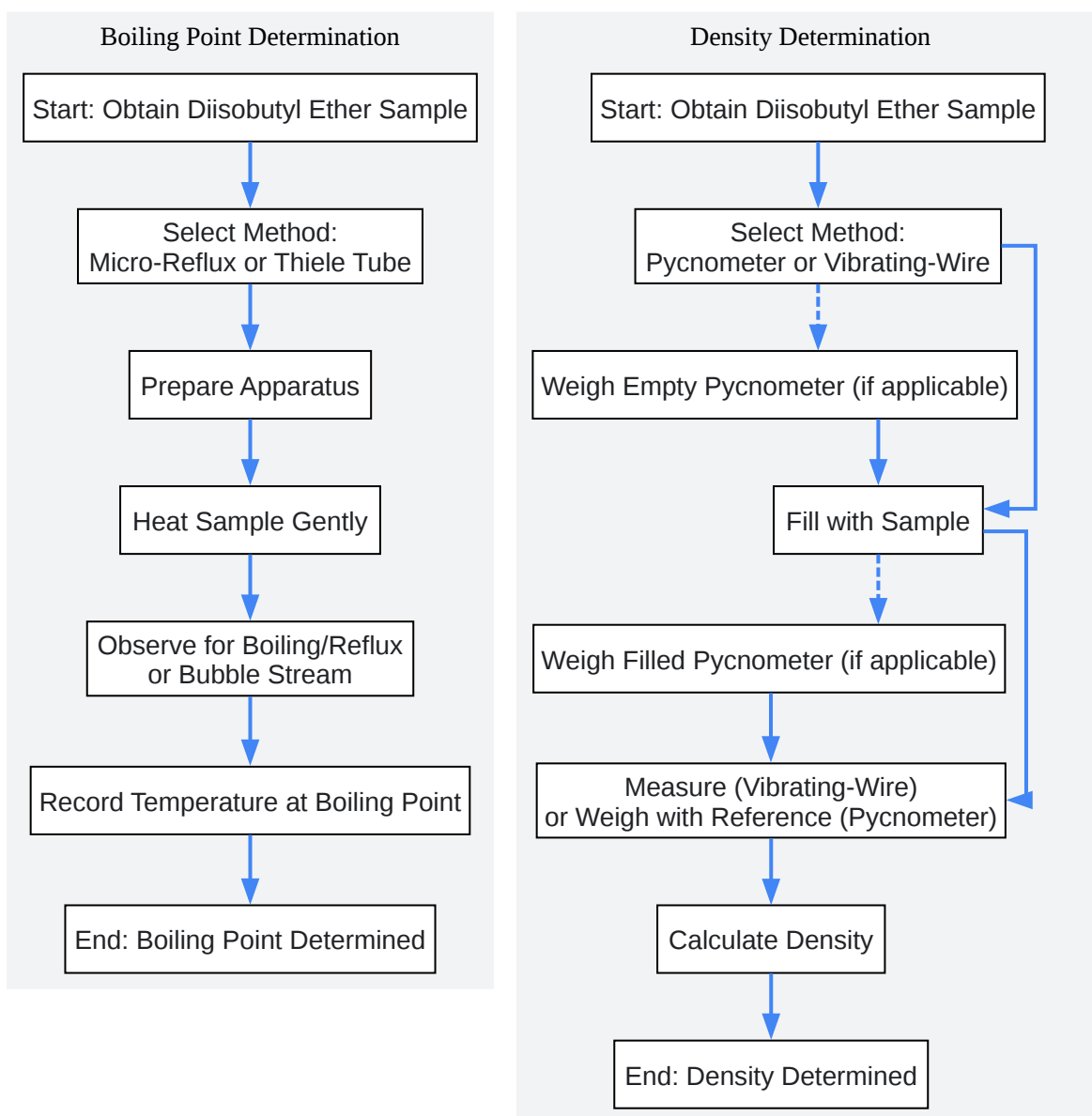
- A pycnometer, a flask with a specific known volume, is weighed empty.
- It is then filled with **diisobutyl ether** and weighed again.
- The pycnometer is then emptied, cleaned, filled with a reference liquid of known density (e.g., water), and weighed.
- The density of **diisobutyl ether** is calculated by comparing its mass to the mass of the reference liquid.

Vibrating-Wire Densitometer:

This instrument measures the density of a fluid by analyzing the damping of a vibrating wire immersed in the fluid. The resonant frequency of the wire's vibration is related to the density of the surrounding liquid. This method allows for simultaneous measurement of density and viscosity over a range of temperatures and pressures.[8]

Process Visualization

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of **diisobutyl ether**.



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Experimental Workflow for Physical Property Determination.

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